

Application Notes and Protocols: Preparation of NPC-15437 Dihydrochloride Stock Solution

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Compound of Interest

Compound Name: NPC-15437 dihydrochloride

Cat. No.: B1258138

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This document provides detailed protocols and technical information for the preparation, storage, and handling of stock solutions of **NPC-15437 dihydrochloride**, a selective and competitive protein kinase C (PKC) inhibitor.

Introduction

NPC-15437 is a potent inhibitor of protein kinase C (PKC), with a reported IC_{50} of 19 μM .^{[1][2]} It acts competitively by interacting with the C1 regulatory domain of the enzyme.^[1] The compound demonstrates selectivity for PKC- α over other isoforms and has minimal activity against cAMP-dependent or calcium/calmodulin-dependent protein kinases.^[1] Due to its role in modulating PKC signaling, which is implicated in processes like memory and P-glycoprotein-mediated resistance, NPC-15437 is a valuable tool in cellular signaling research.^[3] Proper preparation and storage of stock solutions are critical for ensuring experimental reproducibility and accuracy.

Technical Data Summary

The following table summarizes the key quantitative data for **NPC-15437 dihydrochloride**.

Property	Value	Source(s)
Molecular Weight	511.62 g/mol	[3][4]
CAS Number	141774-20-1	[4][5]
Solubility	DMSO: 10 mg/mLDMF: 5-10 mg/mL Ethanol: 2.5-5 mg/mL (sonication recommended)PBS (pH 7.2): 0.5-1 mg/mL (slightly soluble, sonication recommended)Water: Soluble	[1][4][5]
Storage (Solid)	Store desiccated at +4°C or -20°C. Stable for at least 3-4 years at -20°C.	[1][3][4][5]
Storage (Solutions)	Prepare fresh if possible. If storage is necessary, store at -20°C for up to one month or -80°C for up to one year. Avoid repeated freeze-thaw cycles.	[1][4]

Experimental Protocols

Materials and Equipment

- **NPC-15437 dihydrochloride** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.2
- Sterile, polypropylene microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, recommended for aqueous solutions)

- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

While the Safety Data Sheet (SDS) for NPC-15437 indicates it is not classified as a hazardous substance, it is prudent to handle it with standard laboratory precautions.

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Avoid inhalation of the powder.
- In case of contact, wash the affected area thoroughly with water.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol is recommended for creating a high-concentration, organic-based stock solution suitable for further dilution into aqueous cell culture media or assay buffers.

Calculation:

- $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)}$
- To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 511.62 \text{ g/mol} = 5.12 \text{ mg}$

Procedure:

- Equilibrate the **NPC-15437 dihydrochloride** vial to room temperature before opening to prevent moisture condensation.
- Carefully weigh 5.12 mg of the powder and transfer it to a sterile microcentrifuge tube.

- Add 1 mL of anhydrous DMSO to the tube.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming or brief sonication can be used to aid dissolution if necessary.
- The solution should be clear and free of particulates.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a 1 mg/mL PBS Stock Solution

This protocol is for applications where DMSO may interfere with the experimental system. Note that the solubility in aqueous buffers is significantly lower.

Procedure:

- Equilibrate the **NPC-15437 dihydrochloride** vial to room temperature.
- Weigh 1 mg of the powder and transfer it to a sterile microcentrifuge tube.
- Add 1 mL of sterile PBS (pH 7.2).
- Cap the tube and vortex vigorously.
- Sonicate the solution for 5-10 minutes to aid dissolution.^[4] The compound is described as slightly soluble, so ensure no precipitate remains.^[4]
- It is highly recommended to prepare and use this aqueous solution on the same day.^[1]

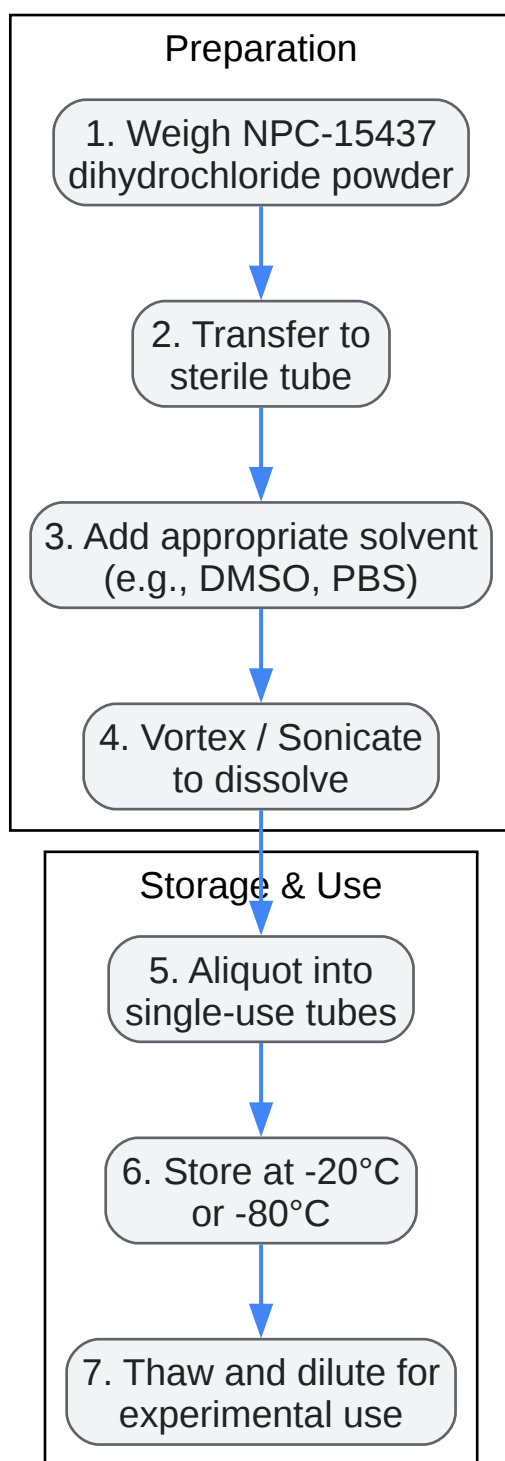
Storage and Stability

- Solid Compound: Store the powder at +4°C or -20°C, protected from moisture.^{[1][3][4][5]}
- Stock Solutions: For DMSO stock solutions, aliquot and store at -20°C for short-term storage (up to one month) or -80°C for long-term storage (up to one year).^{[1][4]}

- Working Dilutions: Aqueous solutions should ideally be prepared fresh for each experiment from the frozen stock.^[1] Before use, thaw frozen stock solutions at room temperature and ensure any precipitate is redissolved.^[1]

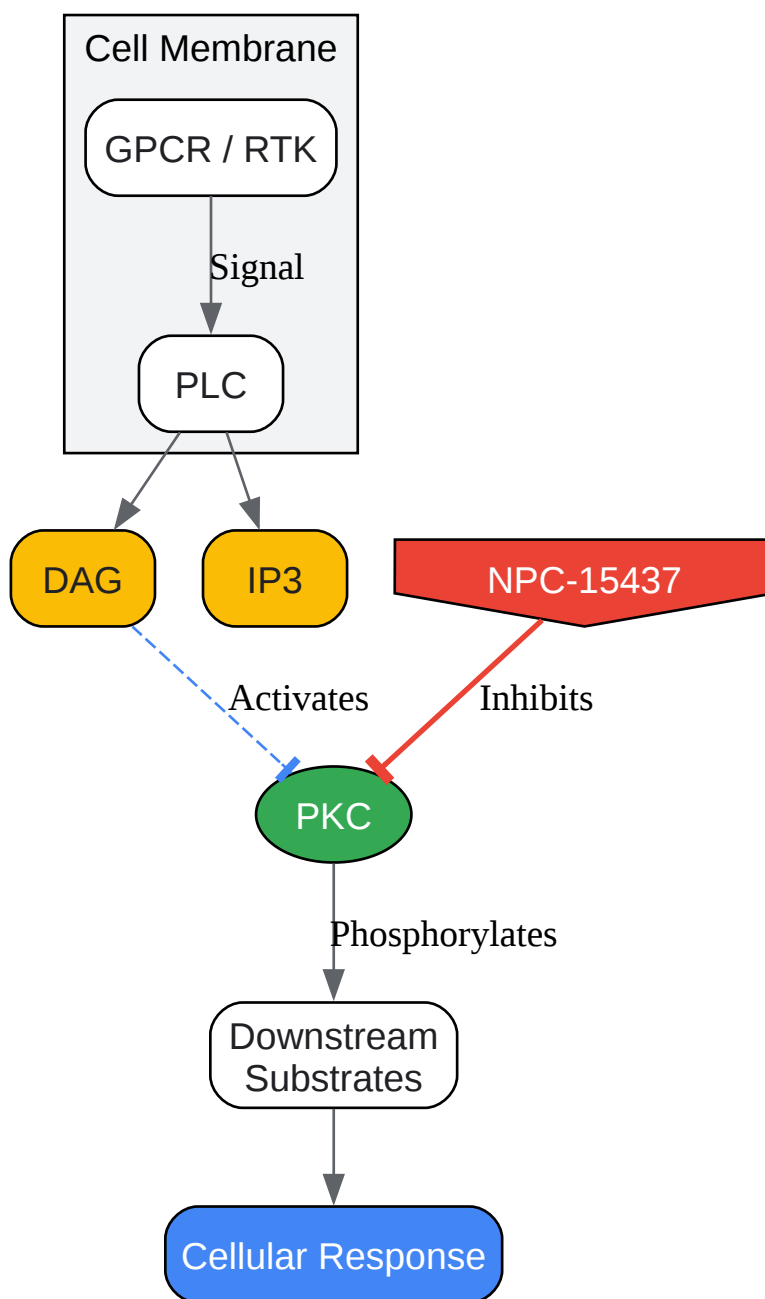
Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for stock solution preparation and the biological pathway targeted by NPC-15437.



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Caption: Workflow for **NPC-15437 Dihydrochloride** Stock Solution Preparation.



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Caption: Simplified PKC Signaling Pathway showing inhibition by NPC-15437.

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